

Vetiveryl Acetate: A Comparative Analysis for Regulatory Compliance and Constituent Profiling

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Compound of Interest

Compound Name: Vetiveryl acetate

Cat. No.: B3427895

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This guide provides a comprehensive analysis of **Vetiveryl acetate**, a key fragrance ingredient, focusing on its regulatory compliance and constituent profiling. It aims to offer an objective comparison with potential alternatives, supported by available scientific data, to aid in research, development, and formulation decisions.

Introduction to Vetiveryl Acetate

Vetiveryl acetate is a complex, semi-synthetic fragrance material derived from the essential oil of vetiver grass (*Chrysopogon zizanioides*).^[1] It is highly valued in perfumery for its smooth, woody, and sweet scent, which is less earthy and smoky than the raw vetiver oil.^[2] The final composition and olfactory profile of **Vetiveryl acetate** can vary significantly depending on the geographical origin of the vetiver oil (e.g., Haiti, Java) and the method of acetylation used in its production.^{[3][4]} This variability presents a challenge for regulatory compliance and consistent application in finished products.

There are two main types of this fragrance ingredient:

- **Vetiveryl Acetate:** Produced by the direct acetylation of the whole vetiver essential oil.^[5]
- **Vetiver Acetate:** Produced from the acetylation of vetiverol, the alcohol fraction isolated from vetiver oil.^[5]

This guide will focus on **Vetiveryl acetate** derived from the whole oil, often referred to as Acetylated Vetiver Oil (AVO) in regulatory documents.

Regulatory Landscape

The use of **Vetiveryl acetate** in consumer products is governed by several regulatory bodies and industry associations worldwide.

International Fragrance Association (IFRA):

IFRA sets standards for the safe use of fragrance ingredients. For Acetylated Vetiver Oil, IFRA has established maximum concentration limits in various product categories based on safety assessments from the Research Institute for Fragrance Materials (RIFM).^[6] These standards are regularly updated, and it is crucial for formulators to adhere to the latest amendments.

European Union (EU):

In the EU, fragrance ingredients are regulated under the Cosmetics Regulation (EC) No. 1223/2009. The Scientific Committee on Consumer Safety (SCCS) has issued opinions on the safety of Acetylated Vetiver Oil (AVO). The SCCS considers AVO with 1% alpha-tocopherol (as an antioxidant) safe for use in cosmetic products at the concentrations proposed by IFRA.^[7] The EU also maintains a list of fragrance allergens that must be declared on product labels if they exceed certain concentration thresholds.

United States (US):

In the US, the Food and Drug Administration (FDA) regulates cosmetics under the Federal Food, Drug, and Cosmetic Act and the Modernization of Cosmetics Regulation Act (MoCRA). Unlike the EU, the FDA does not pre-approve fragrance ingredients like **Vetiveryl acetate**. The responsibility for ensuring product safety lies with the manufacturer.

Constituent Profiling of Vetiveryl Acetate

The chemical composition of **Vetiveryl acetate** is highly complex, consisting of hundreds of constituents. The primary analytical technique for its characterization is comprehensive two-dimensional gas chromatography coupled with mass spectrometry (GCxGC-MS). This powerful

technique allows for the separation and identification of the numerous, often isomeric, compounds present in the mixture.

A detailed study on the composition of various **Vetiveryl acetate** samples revealed that the major constituents are sesquiterpene acetates. The table below summarizes the quantitative data for key constituents identified in **Vetiveryl acetate** from different geographical origins.

Constituent	Haitian Vetiveryl Acetate (%)	Javanese Vetiveryl Acetate (%)
Khusimyl acetate	10 - 20	5 - 15
(E)-Isovalencenyl acetate	5 - 15	2 - 10
α -Vetivyl acetate	2 - 8	1 - 5
β -Vetivyl acetate	2 - 8	1 - 5
Ziza-6(13)-en-3-yl acetate	1 - 5	0.5 - 3
Other Sesquiterpene Acetates	30 - 50	25 - 45
Sesquiterpene Hydrocarbons	5 - 15	10 - 25
Ketones (e.g., α -vetivone, β -vetivone)	1 - 5	2 - 8

Note: The percentages are approximate ranges compiled from scientific literature and can vary based on the specific batch and manufacturing process.

Comparison with Alternatives

While **Vetiveryl acetate** is a unique material, several alternatives with woody and earthy notes are used in perfumery. A direct, comprehensive comparison is challenging due to the proprietary nature of many fragrance ingredients and the lack of publicly available, side-by-side experimental data. However, a general comparison can be made.

Feature	Vetiveryl Acetate	Synthetic Woody Notes (e.g., Iso E Super, Cedryl Acetate)
Source	Semi-synthetic (from natural vetiver oil)	Fully synthetic
Composition	Complex mixture of hundreds of natural derivatives	Typically a single, well-defined chemical entity
Olfactory Profile	Rich, complex, smooth woody, sweet, with nuances of the natural source	Generally more linear and less complex; can be clean, ambery, or cedar-like
Regulatory Status	Subject to IFRA standards and SCCS review; composition variability is a key consideration	Each compound has its own specific regulatory status and IFRA standards
Consistency	Can vary between batches and suppliers	High batch-to-batch consistency
Cost	Generally higher and subject to natural raw material price fluctuations	Often more cost-effective and stable in price
"Natural" Claim	Can be marketed as derived from a natural source	Cannot be claimed as natural

Experimental Protocols

Constituent Profiling by GCxGC-MS

The following is a generalized protocol for the analysis of **Vetiveryl acetate** composition. Specific parameters may need to be optimized based on the instrumentation and the specific characteristics of the sample.

Objective: To separate, identify, and quantify the volatile and semi-volatile constituents of **Vetiveryl acetate**.

Instrumentation:

- Gas Chromatograph with a comprehensive two-dimensional setup (GCxGC)
- Thermal or flow modulator
- Mass Spectrometer (MS) detector (e.g., Time-of-Flight (TOF) or Quadrupole)
- Flame Ionization Detector (FID) for quantification

Chromatographic Conditions:

- Primary Column (1D): Non-polar column (e.g., DB-1ms, 30 m x 0.25 mm x 0.25 μ m)
- Secondary Column (2D): Mid-polar or polar column (e.g., DB-17ms, 1-2 m x 0.1-0.25 mm x 0.1-0.25 μ m)
- Oven Temperature Program: 50°C (hold 2 min) to 280°C at 3°C/min (hold 10 min)
- Carrier Gas: Helium at a constant flow rate
- Injection: Split/splitless injector, 1 μ L of a 1% solution in a suitable solvent (e.g., hexane)
- Modulation Period: 4-8 seconds

MS Conditions:

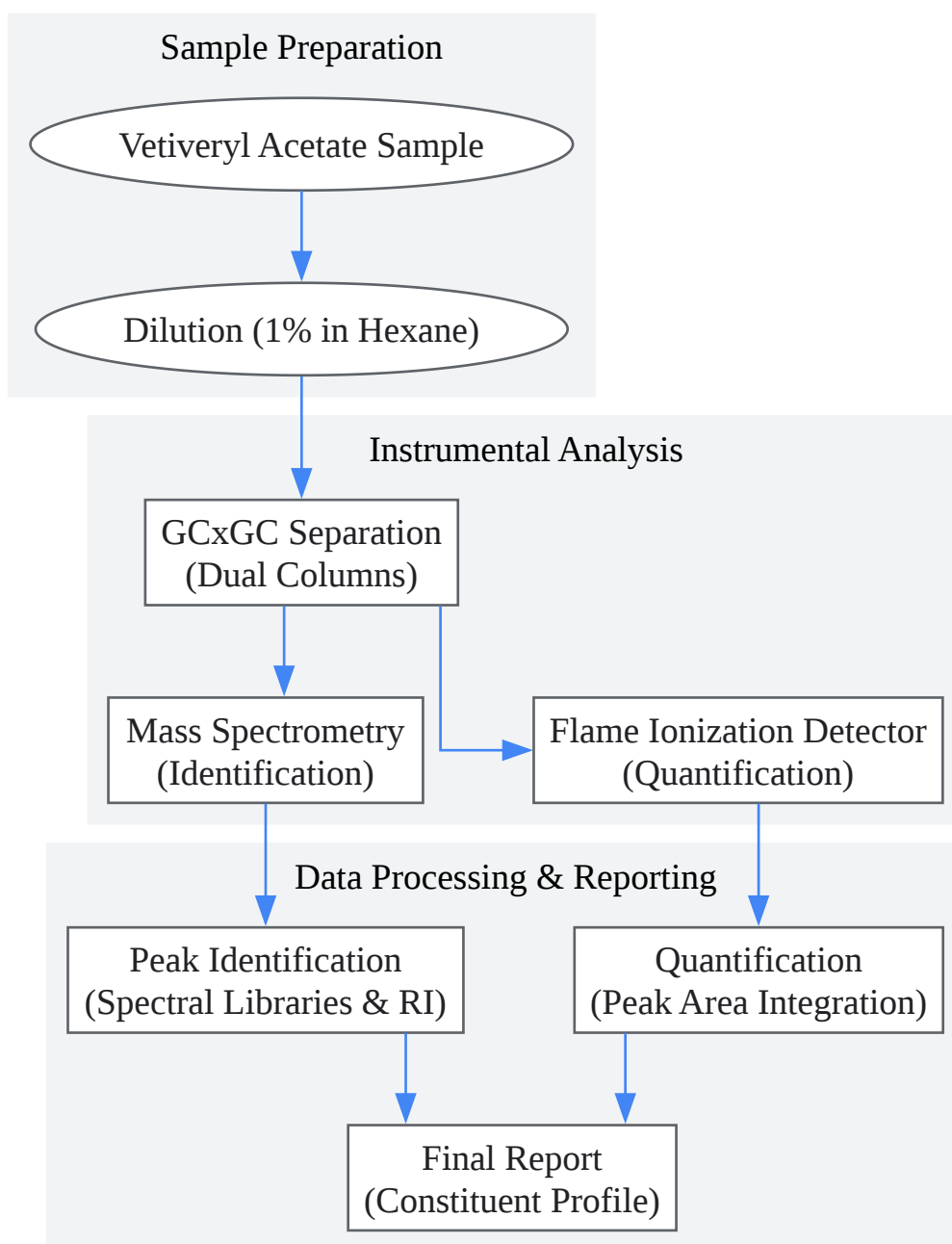
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Mass Range: m/z 40-400
- Data Acquisition Rate: High speed (e.g., >100 spectra/s for TOF-MS)

Data Analysis:

- Peak identification is performed by comparing the acquired mass spectra with spectral libraries (e.g., NIST, Wiley) and by using retention indices.

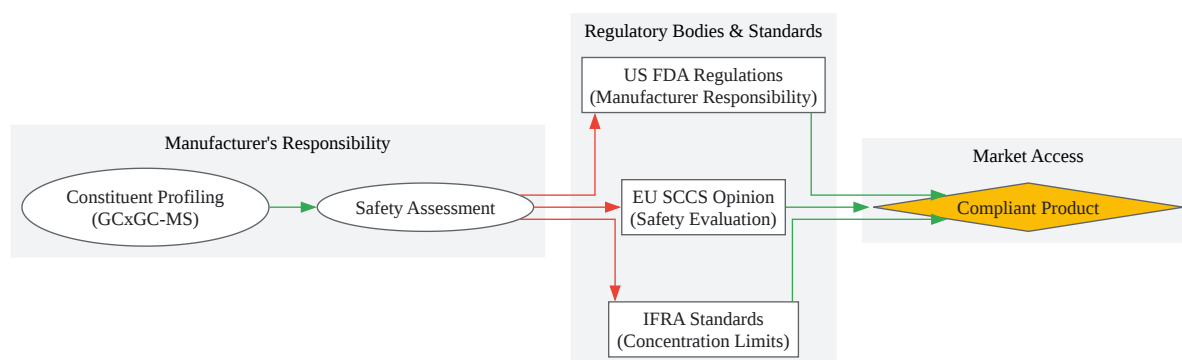
- Quantification is typically carried out using the FID data by internal or external standard methods.

Visualizations



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Caption: Workflow for GCxGC-MS analysis of **Vetiveryl acetate**.



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Caption: Pathway for ensuring regulatory compliance of **Vetiveryl acetate**.

Conclusion

Vetiveryl acetate remains a valuable and complex ingredient in the fragrance industry. Its regulatory acceptance hinges on a thorough understanding of its constituent profile and adherence to established safety standards. While synthetic alternatives offer greater consistency and potentially lower cost, they often lack the olfactory complexity of the semi-synthetic **Vetiveryl acetate**. For researchers and developers, a comprehensive analytical approach, such as GCxGC-MS, is indispensable for ensuring the quality, safety, and regulatory compliance of products containing this multifaceted fragrance material. The choice between **Vetiveryl acetate** and its alternatives will depend on the specific application, desired olfactory profile, regulatory constraints, and cost considerations.

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